Mass Spectrometry Analysis of 2-(4-Chlorophenyl)-5-methylpyridine: A Technical Guide

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Compound of Interest

Compound Name:	*2-(4-Chlorophenyl)-5-methylpyridine*
CAS No.:	*34123-86-9*
Cat. No.:	*B1391992*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the mass spectrometry analysis of **2-(4-Chlorophenyl)-5-methylpyridine**, a compound of interest in pharmaceutical research and development. This document outlines a suitable experimental protocol for its analysis by gas chromatography-mass spectrometry (GC-MS), details the predicted fragmentation patterns based on established principles of mass spectrometry, and presents the expected quantitative data in a clear, tabular format.

Introduction

2-(4-Chlorophenyl)-5-methylpyridine is a substituted pyridine derivative with a molecular weight of 203.67 g/mol and a molecular formula of $C_{12}H_{10}ClN$. Understanding its behavior under mass spectrometric conditions is crucial for its identification, quantification, and structural elucidation in various matrices. This guide will focus on the application of Electron Ionization

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(EI) mass spectrometry, a common technique for the analysis of volatile and semi-volatile organic compounds.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

A robust and reproducible method for the analysis of **2-(4-Chlorophenyl)-5-methylpyridine** can be achieved using a standard GC-MS system. The following protocol is a general guideline and may require optimization based on the specific instrumentation and analytical requirements.

2.1. Sample Preparation

For analysis, a dilute solution of **2-(4-Chlorophenyl)-5-methylpyridine** should be prepared in a high-purity volatile solvent such as dichloromethane or ethyl acetate. The concentration should be optimized to avoid detector saturation, typically in the range of 1-10 µg/mL.

2.2. Instrumentation

- Gas Chromatograph: An Agilent 7890B GC system (or equivalent) equipped with a split/splitless injector.
- Mass Spectrometer: An Agilent 5977A MSD (or equivalent) single quadrupole mass spectrometer.
- GC Column: A non-polar or medium-polarity capillary column is recommended for good separation of aromatic compounds. A suitable choice would be a 30 m x 0.25 mm ID x 0.25 µm film thickness column with a 5% phenyl-methylpolysiloxane stationary phase (e.g., HP-5ms).

2.3. GC-MS Parameters

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Parameter	Value
Injector Temperature	250 °C
Injection Mode	Splitless
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Temperature Program	Initial temperature of 100 °C, hold for 1 min, ramp at 15 °C/min to 280 °C, hold for 5 min
Transfer Line Temperature	280 °C
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Ionization Mode	Electron Ionization (EI)
Electron Energy	70 eV
Mass Range	m/z 40-400
Scan Speed	1562 u/s

Predicted Mass Spectrum and Fragmentation Pattern

The mass spectrum of **2-(4-Chlorophenyl)-5-methylpyridine** is predicted to exhibit a distinct molecular ion peak and a series of fragment ions resulting from characteristic bond cleavages. The presence of chlorine will be indicated by the isotopic pattern of chlorine-containing fragments (approximately a 3:1 ratio for the ^{35}Cl and ^{37}Cl isotopes).

3.1. Predicted Quantitative Data

The following table summarizes the predicted major ions, their mass-to-charge ratio (m/z), and their proposed structures. The relative abundance is an estimate and may vary depending on the specific instrument conditions.

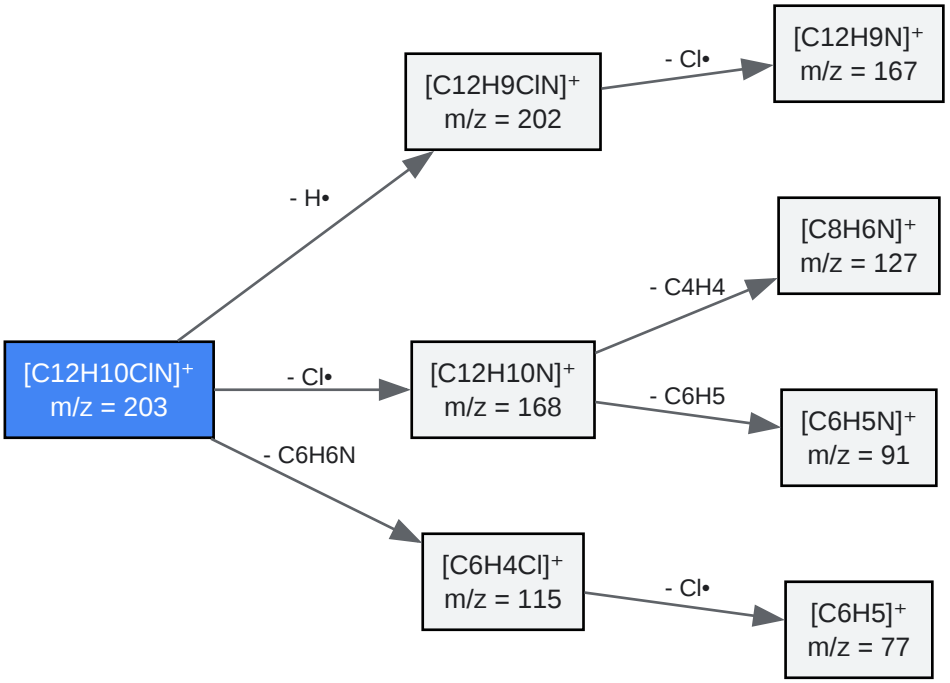
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m/z (for ^{35}Cl)	Proposed Fragment Ion	Predicted Relative Abundance
203	$[M]^+$	High
202	$[M-H]^+$	Moderate
168	$[M-Cl]^+$	Moderate
167	$[M-HCl]^+$	Moderate
127	$[C_8H_6N]^+$	Low
115	$[C_6H_4Cl]^+$	Moderate
91	$[C_6H_5N]^+$	Low
77	$[C_6H_5]^+$	Low

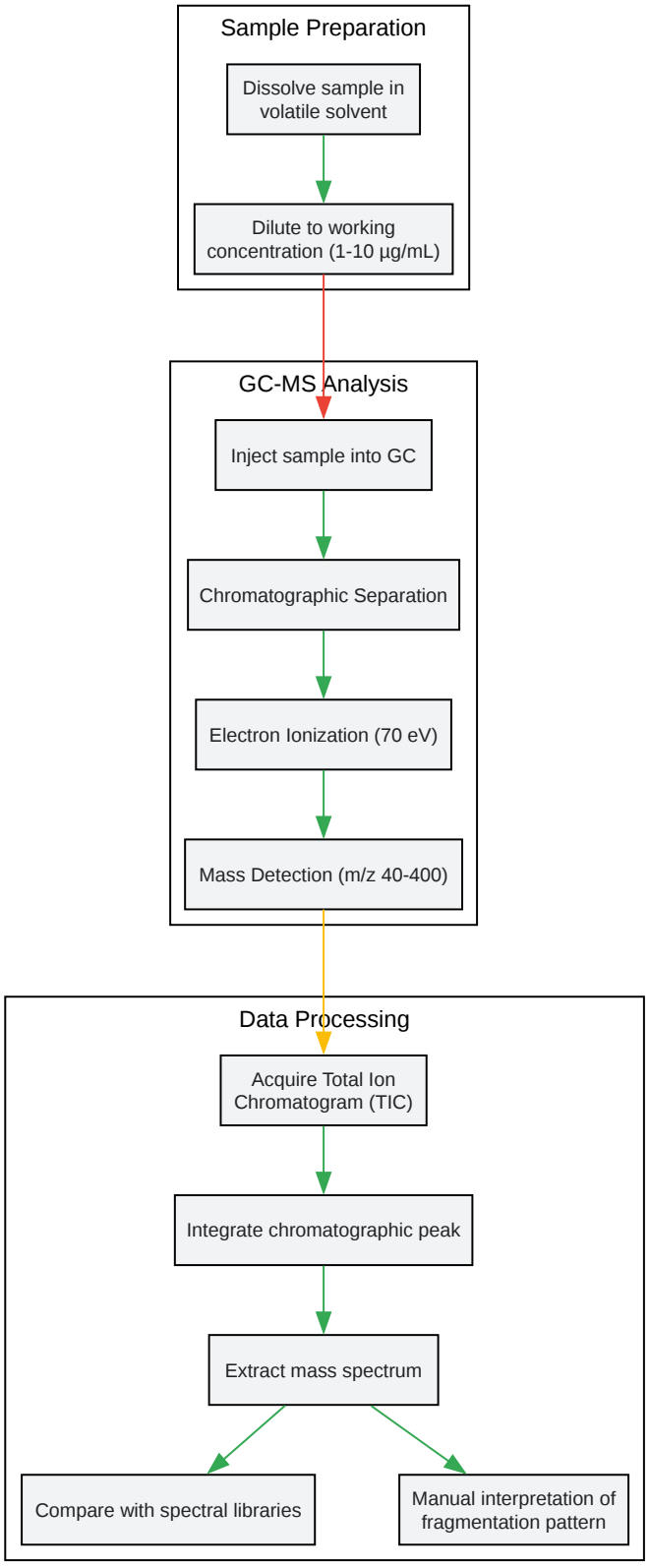
3.2. Fragmentation Pathway

The fragmentation of the molecular ion of **2-(4-Chlorophenyl)-5-methylpyridine** is expected to proceed through several key pathways, as illustrated in the diagram below.

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